

cis-1-Chloropropene CAS number and properties

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Compound of Interest

Compound Name: *cis-1-Chloropropene*

Cat. No.: *B095951*

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An In-depth Technical Guide to **cis-1-Chloropropene** (CAS Number: 16136-84-8)

This technical guide provides a comprehensive overview of **cis-1-chloropropene**, also known as (Z)-1-chloro-1-propene, for researchers, scientists, and professionals in drug development. It covers the chemical's properties, synthesis, reactivity, and analytical methods, with quantitative data presented in structured tables and experimental methodologies detailed.

Chemical Identity and Physical Properties

cis-1-Chloropropene is a colorless liquid with the chemical formula C_3H_5Cl .^[1] It is one of the geometric isomers of 1-chloropropene, the other being trans-1-chloropropene.

Table 1: General and Physical Properties of **cis-1-Chloropropene**

Property	Value	Reference
CAS Number	16136-84-8	[1]
Molecular Formula	C ₃ H ₅ Cl	[1]
Molecular Weight	76.52 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	32.45 °C	[1]
Melting Point	-134.8 °C	[1]
Density	0.9271 g/cm ³	[1]
Refractive Index	1.4000	[1]
Vapor Pressure	486 mmHg at 25°C	[1]
Flash Point	< -6 °C (21 °F)	[1]
Solubility	Insoluble in water; Soluble in ether, acetone, benzene, chloroform.	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **cis-1-chloropropene**.

Table 2: Spectroscopic Data for **cis-1-Chloropropene**

Spectrum Type	Key Data Points	Reference
^1H NMR	Chemical shifts (ppm) and coupling constants (Hz) are available for solutions in acetone and benzene.[2]	[2]
^{13}C NMR	Spectral data in CDCl_3 is available.	[1][2]
Infrared (IR)	IR spectrum data (KBr disc) is available.	[1][3]
Mass Spectrometry (MS)	Electron ionization mass spectrum is available.	[1]

Synthesis and Reactivity

cis-1-Chloropropene is a reactive compound used in the synthesis of various organic chemicals.[1]

Synthesis

A common method for the preparation of 1-chloropropene is the catalytic dehydrochlorination of 1,2-dichloropropane. This process typically yields a mixture of cis- and trans-1-chloropropene.

Experimental Protocol: Synthesis of 1-Chloropropene

This protocol is adapted from a patented method for the synthesis of 1-chloropropene.

- Catalyst Preparation:** A catalyst is prepared by impregnating a support material (e.g., activated carbon) with an aqueous solution of metal chlorides, such as cobalt(II) chloride, a platinum or palladium compound (e.g., H_2PtCl_6 or PdCl_2), and a lanthanide chloride (e.g., CeCl_3 or LaCl_3). The impregnated support is then dried under a nitrogen atmosphere at 120°C and subsequently calcined at 500°C for several hours.
- Dehydrochlorination Reaction:** The prepared catalyst is loaded into a fixed-bed reactor. The reactor is heated to $300\text{--}400^\circ\text{C}$ under a nitrogen stream. 1,2-dichloropropane is then introduced into the reactor at a controlled feed rate.

- **Product Collection and Analysis:** The reaction products are collected by cooling the effluent gas stream. The resulting liquid, containing a mixture of cis- and trans-1-chloropropene, can be analyzed by gas chromatography to determine the conversion of the starting material and the selectivity for the desired products. The typical ratio of trans- to **cis-1-chloropropene** produced by this method is approximately 3:1. Further purification by fractional distillation would be required to isolate the cis isomer.

Reactivity

cis-1-Chloropropene is a highly reactive compound that can participate in various chemical reactions. It is used as a starting material for the production of pharmaceuticals, agrochemicals, and polymers.^[1] Its reactivity is attributed to the presence of the double bond and the chlorine atom.

Safety and Handling

cis-1-Chloropropene is a hazardous chemical and should be handled with appropriate safety precautions.

Table 3: Safety Information for **cis-1-Chloropropene**

Hazard Information	Precautionary Measures	Reference
Highly flammable liquid and vapor.	Keep away from heat, sparks, open flames, and hot surfaces. Use explosion-proof electrical equipment.	
Moderately toxic by ingestion. Mildly toxic by skin contact and inhalation.	Avoid breathing fumes/vapors. Use in a well-ventilated area. Wear protective gloves and clothing.	^[1]
Causes skin and eye irritation.	Wear safety glasses with side-shields.	^[1]
Questionable carcinogen with experimental neoplastigenic data.	Handle with caution and minimize exposure.	^[1]

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a suitable method for the analysis of **cis-1-chloropropene**.

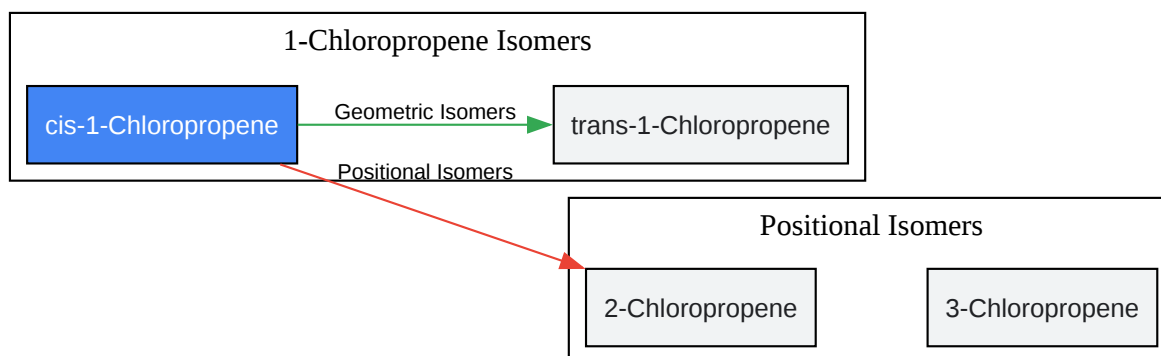
Experimental Protocol: GC-MS Analysis of **cis-1-Chloropropene**

This protocol is based on established methods for the analysis of related volatile organochlorine compounds.

- **Instrumentation:** A gas chromatograph equipped with a mass spectrometer detector is used. A capillary column suitable for volatile organic compounds (e.g., DB-VRX, 30 m x 0.25 mm ID, 1.4 µm film thickness) is recommended.
- **Sample Preparation:** Samples can be prepared by dissolving the analyte in a suitable solvent, such as hexane. For trace analysis in complex matrices, a sample extraction and concentration step may be necessary.
- **GC Conditions:**
 - **Injector Temperature:** 200°C
 - **Carrier Gas:** Helium
 - **Oven Temperature Program:** Start at 35°C, ramp to 130°C at 10°C/min, then ramp to 220°C at 60°C/min and hold for 1 minute.
- **MS Conditions:**
 - **Interface Temperature:** 230°C
 - **Ionization Mode:** Electron Ionization (EI)
- **Data Analysis:** The retention time and mass spectrum of the analyte are compared with those of a known standard of **cis-1-chloropropene** for identification and quantification.

Visualization of Isomeric Relationships

The following diagram illustrates the relationship between **cis-1-chloropropene** and its isomers.



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Caption: Isomeric relationships of 1-chloropropene.

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